

# Application Notes: N,N-Diphenylacetamide-Based Ligands in Palladium-Catalyzed Cross-Coupling Reactions

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## Compound of Interest

Compound Name: *N,N-Diphenylacetamide*

Cat. No.: B359580

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Audience: Researchers, scientists, and drug development professionals.

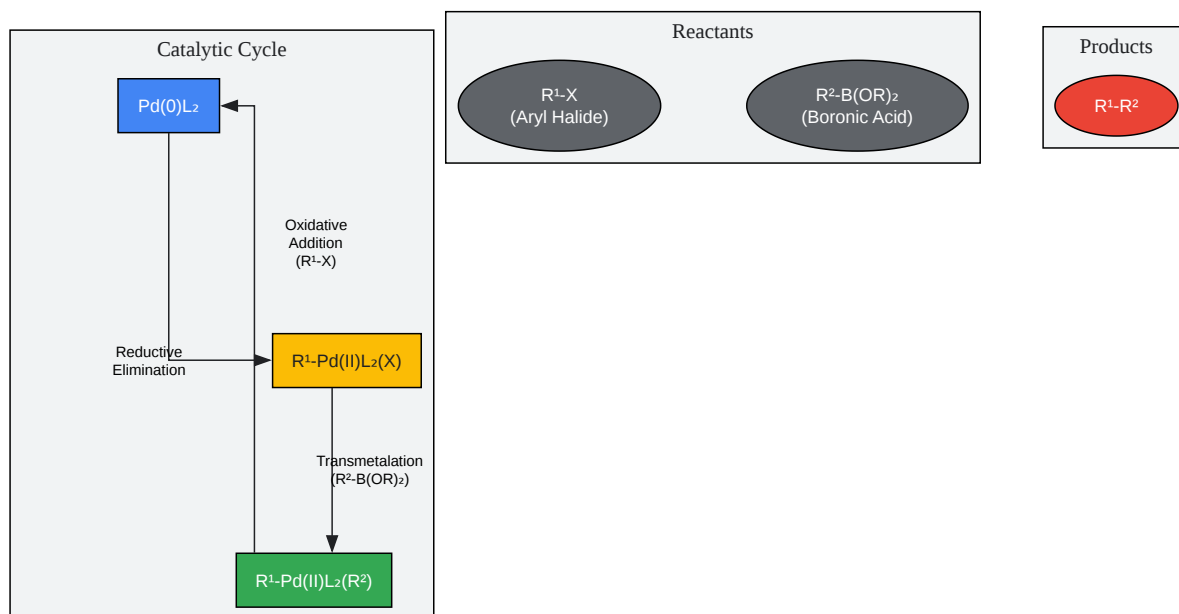
Introduction: Palladium-catalyzed cross-coupling reactions are indispensable tools in modern organic synthesis, enabling the formation of carbon-carbon and carbon-heteroatom bonds with high efficiency and selectivity. The performance of these catalytic systems is critically dependent on the nature of the ligand coordinated to the palladium center. Recently, derivatives of **N,N-Diphenylacetamide** have emerged as a versatile and powerful class of supporting ligands. Specifically, thioether, selenoether, and telluroether compounds incorporating the **N,N-diphenylacetamide** moiety have been shown to form highly active and robust palladium(II) complexes.<sup>[1][2]</sup> These pre-catalysts have demonstrated exceptional activity in Suzuki-Miyaura and C-O cross-coupling reactions, often functioning at very low catalyst loadings and, in some cases, under mild, aerobic conditions at room temperature.<sup>[1][2]</sup>

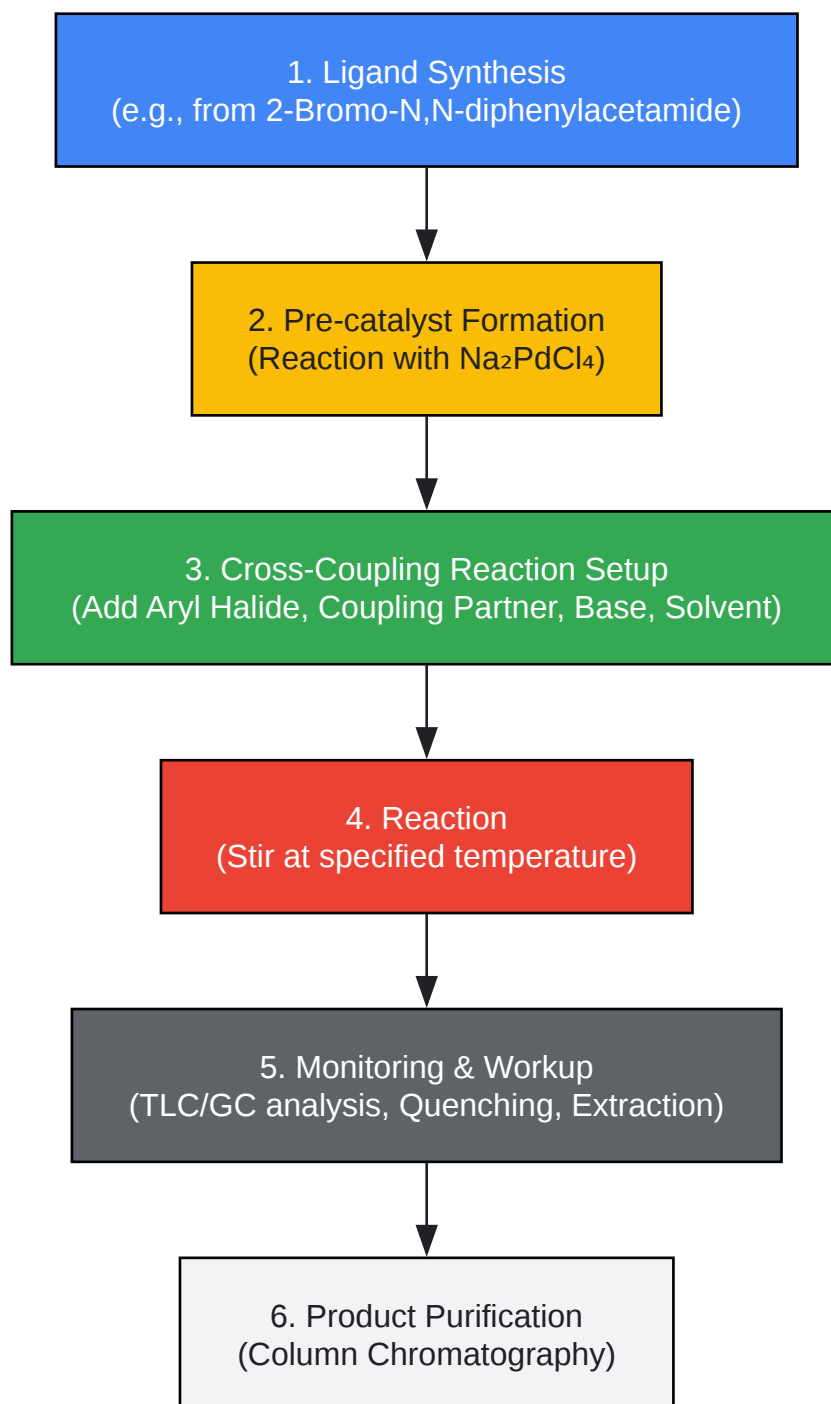
These application notes provide a summary of the performance data and detailed experimental protocols for utilizing these **N,N-Diphenylacetamide**-based ligands in key palladium-catalyzed cross-coupling reactions.

## General Catalytic Cycle: Suzuki-Miyaura Coupling

The diagram below illustrates the generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction. The **N,N-Diphenylacetamide**-based ligand (represented as 'L') plays a

crucial role in stabilizing the palladium species and facilitating the key steps of oxidative addition and reductive elimination.





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## References

- 1. Palladium(ii) complexes of N,N-diphenylacetamide based thio/selenoethers and flower shaped Pd<sub>16</sub>S<sub>7</sub> and prismatic Pd<sub>17</sub>Se<sub>15</sub> nano-particles tailored as catalysts for C–C and C–O coupling - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 2. Palladium(ii) complexes of 2,2'-tellurobis(N,N-diphenyl acetamide): efficient catalysts for Suzuki–Miyaura coupling at room temperature under air - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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